Comprehensive Structural and Functional Analysis of Butyl (2,3-dimethylphenyl)carbamate

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Compound of Interest

Compound Name:	*butyl (2,3-dimethylphenyl)carbamate*
Cat. No.:	*B3752326*

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Executive Summary

Butyl (2,3-dimethylphenyl)carbamate (CAS 197236-10-5), often cataloged as Butyl N-(2,3-xylyl)carbamate, represents a specialized scaffold within the N-aryl carbamate family.[1] Distinct from its widely used tert-butyl analog (Boc-2,3-dimethylaniline, a synthetic protecting group), the n-butyl ester variant functions as a lipophilic probe with potential applications in agrochemical discovery (herbicidal antimitotics) and pharmacological screening.

This guide deconstructs the molecular architecture, synthetic pathways, and physiochemical interfaces of the n-butyl derivative, providing a rigorous foundation for its utilization in structure-activity relationship (SAR) studies and metabolic stability assays.

Part 1: Molecular Architecture & Physiochemical Profile

Structural Identity

The molecule consists of a lipophilic n-butyl ester tail fused to a 2,3-dimethylaniline (2,3-xylidine) core via a carbamate linker. This configuration imparts significant hydrophobicity

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compared to lower alkyl homologs (methyl/ethyl carbamates), influencing membrane permeability and binding kinetics.

Property	Specification
IUPAC Name	Butyl N-(2,3-dimethylphenyl)carbamate
Common Synonym	Butyl N-(2,3-xylyl)carbamate
CAS Number	197236-10-5 (n-butyl) Note: 876353-79-6 refers to the tert-butyl (Boc) isomer.
Molecular Formula	$C_{13}H_{19}NO_2$
Molecular Weight	221.30 g/mol
SMILES	CCCCOC(=O)Nc1c(C)c(C)ccc1
InChI Key	Predicted: MRXTVABFONUBDK-UHFFFAOYSA-N (Isomer dependent)

Physiochemical Descriptors

The following data points are critical for predicting ADME (Absorption, Distribution, Metabolism, Excretion) behavior. The high LogP value suggests rapid cellular uptake but potential solubility challenges in aqueous media.

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Descriptor	Value (Predicted)	Significance
LogP (Octanol/Water)	3.82 ± 0.4	High lipophilicity; likely requires DMSO/Ethanol for assay solubilization.
Topological Polar Surface Area (TPSA)	38.3 Å²	Excellent membrane permeability (Rule of 5 compliant).
H-Bond Donors	1 (NH)	Critical for active site recognition (e.g., Serine hydrolases).
H-Bond Acceptors	2 (C=O, O-Ester)	Facilitates interaction with solvent water or receptor pockets.
Rotatable Bonds	5	Moderate flexibility, allowing induced-fit binding.

Part 2: Synthetic Pathways & Experimental Protocols

Retrosynthetic Analysis

The synthesis of **butyl (2,3-dimethylphenyl)carbamate** typically follows two primary disconnects:

- Isocyanate Route (A): Addition of n-butanol to 2,3-dimethylphenyl isocyanate.
- Chloroformate Route (B): Acylation of 2,3-dimethylaniline with n-butyl chloroformate.

Route B is generally preferred in laboratory settings due to the stability and availability of the aniline precursor compared to the isocyanate.

Visualization: Synthesis Workflow

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The following diagram illustrates the parallel synthetic strategies and the critical "Boc-divergence" where using tert-butanol yields the protected intermediate rather than the target probe.

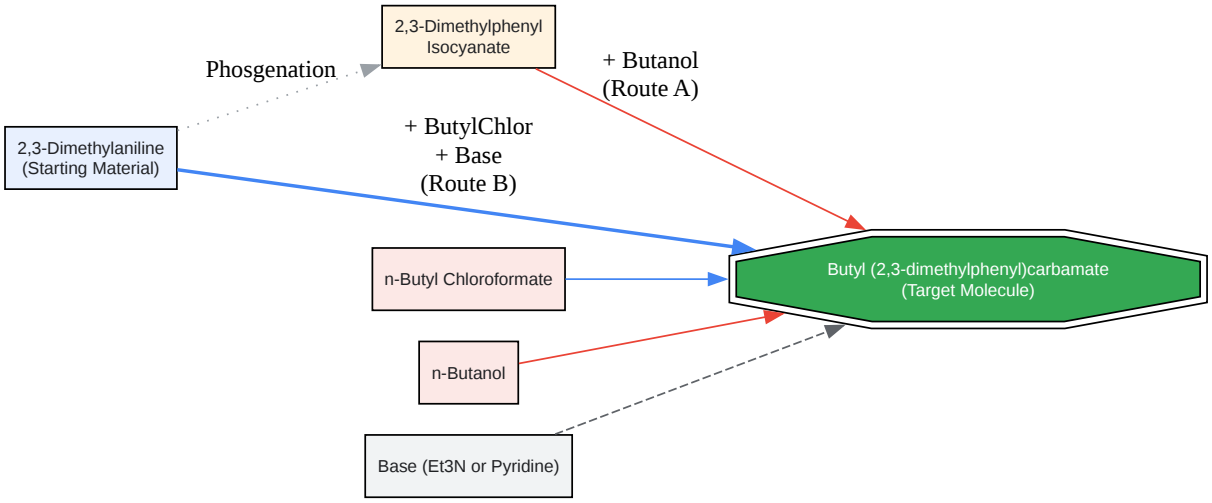

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Figure 1: Convergent synthetic pathways for **Butyl (2,3-dimethylphenyl)carbamate**. Route B (Blue) is the standard laboratory protocol.

Detailed Synthetic Protocol (Route B)

Objective: Synthesis of 5.0 g of **Butyl (2,3-dimethylphenyl)carbamate**.

Reagents:

- 2,3-Dimethylaniline (1.0 eq)
- n-Butyl Chloroformate (1.1 eq)
- Triethylamine (Et_3N, 1.2 eq)

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- Dichloromethane (DCM, anhydrous)

Step-by-Step Methodology:

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 2,3-dimethylaniline (27.5 mmol) in 50 mL of anhydrous DCM.
- Basification: Add Triethylamine (33.0 mmol) to the solution. Cool the mixture to 0°C using an ice bath to suppress exothermic side reactions.
- Acylation: Dropwise add n-butyl chloroformate (30.25 mmol) via a syringe pump or addition funnel over 20 minutes. Maintain temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4 hours. Monitor progress via TLC (Hexane:EtOAc 4:1). The aniline spot (lower R_f) should disappear, replaced by the less polar carbamate spot.
- Workup: Quench with saturated NH_4Cl (50 mL). Extract the organic layer and wash sequentially with 1M HCl (to remove unreacted amine), saturated $NaHCO_3$, and brine.
- Purification: Dry over $MgSO_4$, filter, and concentrate in vacuo. Purify the crude oil/solid via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).

Part 3: Structural Analysis & Spectroscopy

Predicted NMR Profile

Verification of the structure relies on identifying the distinct butyl chain signals and the 2,3-substitution pattern on the phenyl ring.

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Nucleus	Chemical Shift (δ ppm)	Multiplicity	Assignment
^{1}H NMR	7.10 - 7.25	Multiplet	Aromatic protons (H-4, H-5, H-6)
6.50	Broad Singlet	N-H (Carbamate proton)	
4.15	Triplet (J=6.5 Hz)	O-CH_2-CH_2- (Butyl α-position)	
2.28, 2.18	Singlets	Ar-CH_3 (C2 and C3 Methyls)	
1.65	Quintet	O-CH_2-CH_2- (Butyl β-position)	
1.40	Sextet	-CH_2-CH_2-CH_3	
0.95	Triplet	Terminal CH_3 (Butyl)	
^{13}C NMR	154.5	Singlet	C=O (Carbamate Carbonyl)
136.0, 128.0	Singlets	Aromatic ipso/ortho carbons	

Mass Spectrometry (ESI-MS)

- Molecular Ion $[M+H]^+$: 222.3 m/z
- Sodium Adduct $[M+Na]^+$: 244.3 m/z
- Fragmentation Pattern: Expect loss of the butoxy group (M-73) or cleavage of the carbamate to yield the 2,3-dimethylphenyl isocyanate cation or 2,3-dimethylaniline fragment (m/z 121).

Part 4: Biological Interface & Applications

Pharmacophore Analysis

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The N-aryl carbamate motif is a privileged structure in agrochemistry and pharmacology. Unlike N-methyl carbamates (e.g., Carbaryl) which are potent Acetylcholinesterase (AChE) inhibitors, N-aryl derivatives like **butyl (2,3-dimethylphenyl)carbamate** often exhibit antimitotic activity.

- Mechanism: Disruption of microtubule assembly by binding to the colchicine site of tubulin.
- Analogy: Structurally homologous to Propham (Isopropyl phenylcarbamate), a known herbicide. The addition of the 2,3-dimethyl groups restricts rotation around the N-Phenyl bond, potentially enhancing selectivity for specific plant vs. mammalian tubulin isoforms.

Metabolic Stability

Researchers using this compound as a probe must account for carboxylesterase-mediated hydrolysis.

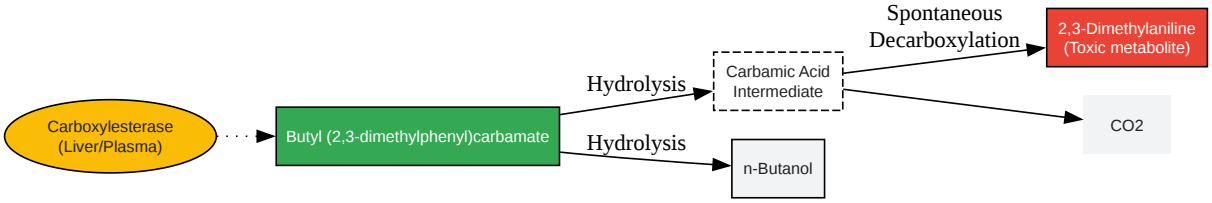

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Figure 2: Metabolic degradation pathway. The instability of the carbamic acid intermediate leads to rapid release of 2,3-dimethylaniline.

Handling & Safety

- Signal Word: Warning.
- Hazard Statements: Causes skin irritation (H315), Eye irritation (H319).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The compound is stable but susceptible to hydrolysis in moist, acidic environments.

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References

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Sources

- 1. Butyl carbamate | Sigma-Aldrich [sigmaaldrich.com]
- 2. CAS 197236-10-5 | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Comprehensive Structural and Functional Analysis of Butyl (2,3-dimethylphenyl)carbamate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3752326/docs#comprehensive-structural-and-functional-analysis-of-butyl-2-3-dimethylphenyl-carbamate]

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